

Crufomate Solubility in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Crufomate*

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Abstract

Crufomate (4-tert-Butyl-2-chlorophenyl methyl methylphosphoramidate) is an organophosphate insecticide and anthelmintic.^[1] A thorough understanding of its solubility in various organic solvents is critical for the development of stable formulations, analytical methods, and for predicting its environmental fate and transport. This technical guide provides a summary of the known solubility characteristics of **Crufomate** in different organic solvents, outlines a general experimental protocol for solubility determination, and illustrates its primary mechanism of action through a signaling pathway diagram.

Physicochemical Properties of Crufomate

Crufomate is a white crystalline solid in its pure form, though commercial products may appear as a yellow oil.^{[1][2]} Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₉ ClNO ₃ P	[3]
Molecular Weight	291.71 g/mol	[2][3]
Melting Point	60-61.5 °C	[1][2]
Boiling Point	117-118 °C at 0.01 mmHg	[1]
Water Solubility	Practically insoluble	[4]

Solubility of Crufomate in Organic Solvents

While precise quantitative solubility data for **Crufomate** in a wide range of organic solvents at various temperatures is not extensively documented in publicly available literature, qualitative solubility information has been reported. The following table summarizes the known solubility of **Crufomate** in several common organic solvents.

Solvent	Solubility	Reference
Acetone	Soluble	[4]
Benzene	Soluble	[4]
Carbon Tetrachloride	Soluble	[4]
Acetonitrile	Readily Soluble	
Methanol	Soluble	
Ethyl Ether	Soluble	
Cyclohexane	Soluble	
Light Petroleum	Practically Insoluble	[4]

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a compound like **Crufomate** in an organic solvent. This method is adapted from established

principles for solubility testing, such as those outlined in OECD Guideline 105 for water solubility, and can be applied to organic solvents.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Objective: To determine the saturation concentration of **Crufomate** in a specific organic solvent at a defined temperature.

Materials:

- **Crufomate** (analytical standard)
- Selected organic solvent (HPLC grade or equivalent)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system.

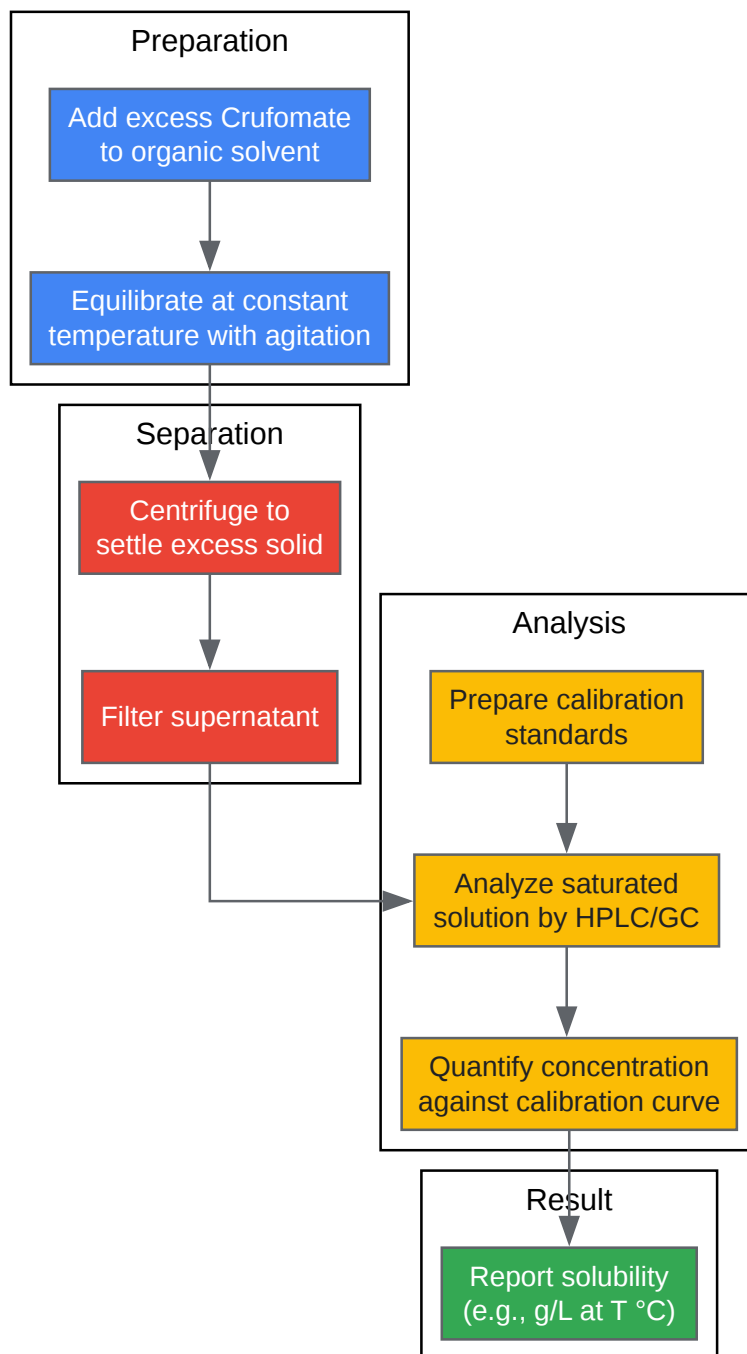
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **Crufomate** to a known volume of the organic solvent in a sealed container (e.g., a glass vial with a screw cap). The excess solid should be clearly visible.
 - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to allow for equilibrium to be reached (e.g., 24-48 hours). A preliminary test can determine the optimal equilibration time.

- Sample Preparation:
 - After equilibration, allow the mixture to stand at the constant temperature to let the excess solid settle.
 - To separate the undissolved solid, centrifuge the sample at a high speed.
 - Carefully withdraw a known volume of the supernatant using a pipette and filter it through a syringe filter to remove any remaining particulate matter.
- Analysis:
 - Prepare a series of standard solutions of **Crufomate** in the same solvent with known concentrations.
 - Develop and validate an analytical method (e.g., HPLC or GC) to accurately quantify the concentration of **Crufomate**. This includes establishing a calibration curve from the standard solutions.
 - Inject a known volume of the filtered supernatant (the saturated solution) into the analytical instrument.
 - Determine the concentration of **Crufomate** in the sample by comparing its response to the calibration curve.
- Data Reporting:
 - Express the solubility as mass per volume (e.g., g/L or mg/mL) or as a percentage by weight at the specified temperature.
 - The experiment should be repeated at least three times to ensure the reproducibility of the results.

Below is a graphical representation of the experimental workflow for determining solubility.

Experimental Workflow for Solubility Determination



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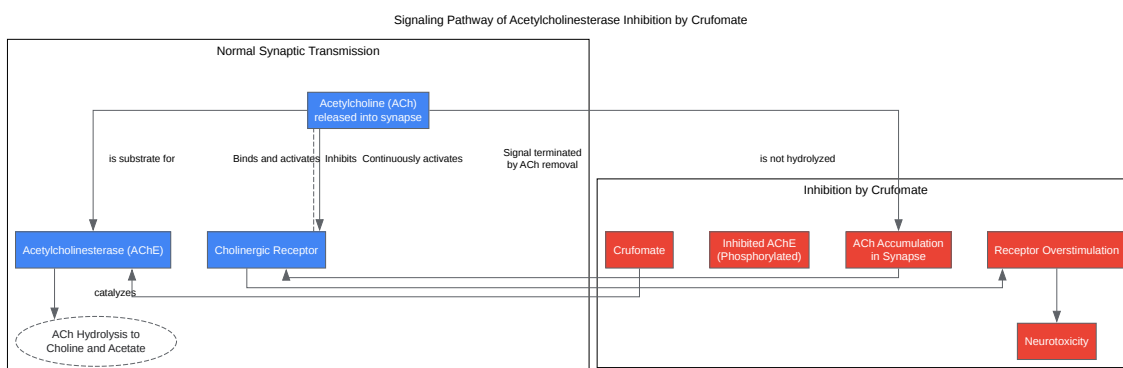
Caption: A flowchart of the experimental procedure for determining the solubility of **Crufomate**.

Mechanism of Action: Acetylcholinesterase Inhibition

Cruformate, like other organophosphate pesticides, exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE).[1][9] AChE is crucial for the proper functioning of the nervous system, where it breaks down the neurotransmitter acetylcholine (ACh) in the synaptic cleft.[10]

The inhibition of AChE by **Cruformate** leads to an accumulation of acetylcholine, resulting in the continuous stimulation of cholinergic receptors.[10] This overstimulation disrupts normal nerve impulse transmission, leading to the characteristic signs of organophosphate poisoning.[10]

The signaling pathway for acetylcholinesterase inhibition is depicted in the diagram below.



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Caption: A diagram illustrating the inhibition of acetylcholinesterase by **Crufomate**.

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